Application Note: Synthesis of N-(3-methoxypropyl)-N-(1-thien-2-ylethyl)amine

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Compound of Interest

Compound Name:	*N-(3-methoxypropyl)-N-(1-thien-2-ylethyl)amine*
CAS No.:	*1038280-67-9*
Cat. No.:	*B3076003*

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Abstract & Strategic Rationale

This Application Note details the optimized synthesis of **N-(3-methoxypropyl)-N-(1-thien-2-ylethyl)amine**, a secondary amine scaffold relevant to medicinal chemistry programs targeting monoamine transporters and kinase inhibition.

Route Selection Strategy

The synthesis of secondary amines containing steric bulk at the

-position (such as the 1-thienyl-ethyl moiety) presents specific challenges. We reject direct alkylation (SN2) of 1-(thiophen-2-yl)ethan-1-amine with 1-chloro-3-methoxypropane due to the high risk of over-alkylation (quaternary ammonium salt formation) and elimination side reactions.

Instead, we employ a Titanium(IV)-Mediated Reductive Amination.[1] This protocol utilizes Titanium(IV) isopropoxide [Ti(OiPr)4] as a dual-purpose Lewis acid and water scavenger. This is critical because:

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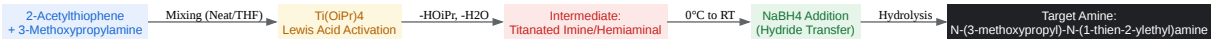
- Thermodynamics: The condensation of ketones (2-acetylthiophene) with amines is less favorable than aldehydes; Ti(OiPr)4 drives the equilibrium toward the imine species.
- Chemoselectivity: It permits the formation of the sterically crowded imine intermediate prior to the introduction of the reducing agent, preventing direct reduction of the ketone to the alcohol.

Reaction Scheme & Mechanism

The synthesis proceeds via a one-pot, two-step sequence:

- Imine Formation: Condensation of 2-acetylthiophene with 3-methoxypropylamine mediated by Ti(OiPr)4.
- Reduction:In situ reduction of the titanated imine species using Sodium Borohydride (NaBH4).

Pathway Visualization



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Caption: Figure 1. Sequential logic flow for the Titanium-mediated reductive amination protocol.

Experimental Protocol

Materials & Reagents[2][3]

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Reagent	MW (g/mol)	Equiv.[2][3]	Purity	Role
2-Acetylthiophene	126.18	1.0	>98%	Substrate (Ketone)
3-Methoxypropylamine	89.14	1.2	>99%	Substrate (Amine)
Titanium(IV) isopropoxide	284.22	1.5	97%	Lewis Acid / Scavenger
Sodium Borohydride	37.83	1.5	98%	Reducing Agent
Ethanol (Absolute)	46.07	Solvent	-	Reaction Medium
Ammonium Hydroxide (2M)	-	-	-	Quenching Agent

Step-by-Step Methodology

Phase A: Imine Formation (The "Aging" Step)

Critical Note: This step must be performed under an inert atmosphere (Nitrogen or Argon) to prevent hydrolysis of the Titanium reagent.

- Setup: Flame-dry a 100 mL round-bottom flask (RBF) equipped with a magnetic stir bar and a rubber septum. Flush with Nitrogen.[4]
- Charging: Add 2-Acetylthiophene (10.0 mmol, 1.26 g) and 3-Methoxypropylamine (12.0 mmol, 1.07 g) to the flask.
- Catalyst Addition: Add Titanium(IV) isopropoxide (15.0 mmol, 4.4 mL) neat via syringe.
  - Observation: The reaction is slightly exothermic. The color may shift to yellow/orange, indicating complexation.

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- Reaction: Stir the neat mixture (or in minimal THF if viscosity is an issue) at Room Temperature (20–25°C) for 6–8 hours.
    - Why: Unlike aldehydes, this ketone requires time to reach equilibrium conversion to the imine.

Phase B: Reduction

- Dilution: Dilute the viscous reaction mixture with Absolute Ethanol (15 mL).
- Cooling: Cool the flask to 0°C using an ice bath.
- Hydride Addition: Add Sodium Borohydride (15.0 mmol, 0.57 g) portion-wise over 10 minutes.
    - Safety: Gas evolution (H2) will occur. Ensure the system is vented through a needle.
- Completion: Allow the mixture to warm to room temperature and stir for an additional 2–4 hours. Monitor by TLC (System: 10% MeOH in DCM).

Phase C: Workup & Purification (The "Bhattacharyya" Workup)

Standard aqueous workups often result in titanium emulsions. This specific quenching protocol ensures a filterable precipitate.

- Quench: Pour the reaction mixture into a beaker containing 2M Ammonium Hydroxide (20 mL).
    - Mechanism:[5][6] This hydrolyzes the titanium alkoxides into insoluble Titanium Dioxide (TiO2) and neutralizes the amine salts.
- Filtration: A heavy white/grey precipitate will form. Filter the mixture through a Celite® pad. Wash the pad thoroughly with Dichloromethane (DCM).
- Extraction: Transfer the filtrate to a separatory funnel. Separate the organic layer.[1][4][7] Extract the aqueous layer twice more with DCM (2 x 20 mL).
- Drying: Combine organic phases, dry over anhydrous Na2SO4, and concentrate under reduced pressure.

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- Purification: The crude oil is typically >90% pure. For analytical grade material, purify via flash column chromatography:
  - Stationary Phase: Silica Gel (230-400 mesh).
  - Eluent: DCM:MeOH:NH4OH (95:4:1).

Analytical Data & Validation

Expected Properties

- Appearance: Pale yellow to colorless oil.
- Molecular Formula: C10H17NOS
- Molecular Weight: 199.31 g/mol

QC Checkpoints (Self-Validating System)

Checkpoint	Method	Acceptance Criteria	Troubleshooting
Imine Formation	IR Spectroscopy	Disappearance of C=O stretch (~1660 cm^{-1})	If C=O persists >8h, add 0.5 eq more Ti(OiPr)4 or heat to 40°C.
Reduction	1H NMR	Appearance of quartet at ~4.0-4.2 ppm (benzylic CH)	If starting ketone remains, add more NaBH4 and stir longer.
Purity	HPLC-MS	[M+H]+ = 200.1	If bis-alkylation observed (rare), reduce amine stoichiometry.

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